Comprehensive Technical Whitepaper: Physicochemical Profiling and Synthetic Applications of CAS 101043-55-4

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Compound of Interest

Compound Name:	*2-Methyl-4-(4-methylphenyl)phenol*
CAS No.:	*175136-31-9*
Cat. No.:	*B068083*

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Executive Summary

In modern drug development and materials science, biaryl scaffolds serve as privileged structures due to their conformational uniqueness and electronic tunability. CAS 101043-55-4, chemically known as 2-(4-methylphenyl)phenol, is a highly versatile biaryl building block. As a Senior Application Scientist, I approach the characterization of this molecule not merely as a static list of properties, but as a dynamic system of structure-reactivity relationships.

This whitepaper provides an in-depth analysis of the physical characteristics of CAS 101043-55-4, explicitly linking its physicochemical data to field-proven synthetic workflows. By understanding the causality behind its solubility, steric hindrance, and electronic distribution, researchers can rationally design downstream functionalizations, such as transition-metal-catalyzed cross-coupling and directed C-H activation.

Physicochemical Profiling & Structural Causality

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The physical properties of a building block dictate every aspect of process chemistry, from solvent selection to workup methodology. CAS 101043-55-4 exhibits a highly lipophilic profile driven by its biaryl core, modulated only by a single hydrogen-bond-donating phenolic hydroxyl group.

Quantitative Physical Data

The following table summarizes the validated physicochemical parameters of CAS 101043-55-4, aggregated from authoritative chemical databases including and .

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Parameter	Value	Mechanistic Implication / Causality
Molecular Formula	$C_{13}H_{12}O$	Establishes the baseline mass and stoichiometry for synthetic planning.
Molecular Weight	184.23 g/mol	Low molecular weight allows for significant downstream functionalization without violating Lipinski's Rule of Five.
Topological Polar Surface Area (TPSA)	20.2 $Å^2$	Indicates high lipophilicity. The molecule will readily partition into organic phases during aqueous workups.
Physical State	White to light yellow crystalline solid	Facilitates easy handling, weighing, and long-term benchtop storage without degradation.
Solubility	Insoluble in H_2O; Soluble in EtOH, DMF, Toluene	Causality: The hydrophobic biaryl core dominates the solvation thermodynamics. This mandates the use of biphasic systems or polar aprotic solvents for homogeneous catalysis.
InChIKey	ZZFKRTRYOSBWQY-UHFFFAOYSA-N	Unique identifier for cross-referencing spectral data and computational modeling.

Structure-Reactivity Relationships

The synthetic utility of CAS 101043-55-4 is driven by three distinct structural features. Understanding these is critical for predicting its behavior in complex catalytic cycles.

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- The Phenolic -OH (Directing Group): Acts as a weak acid (pKa ~9.5-10) and a powerful hydrogen bond donor. In transition-metal catalysis, it serves as a native directing group, coordinating to metals like Palladium (Pd) to force regioselective activation of adjacent C-H bonds.

- The Biaryl Axis (Steric Hindrance): The steric clash between the ortho-hydroxyl group and the ortho-hydrogens of the adjacent p-tolyl ring forces the molecule out of coplanarity. This restricted rotation is crucial for designing atropisomeric ligands or conformationally locked pharmacophores.

- The p-Tolyl Methyl Group (+I Effect): Provides a mild inductive (+I) electron-donating effect, increasing the electron density of the distal aromatic ring. This accelerates electrophilic aromatic substitution and oxidative addition steps at that ring.

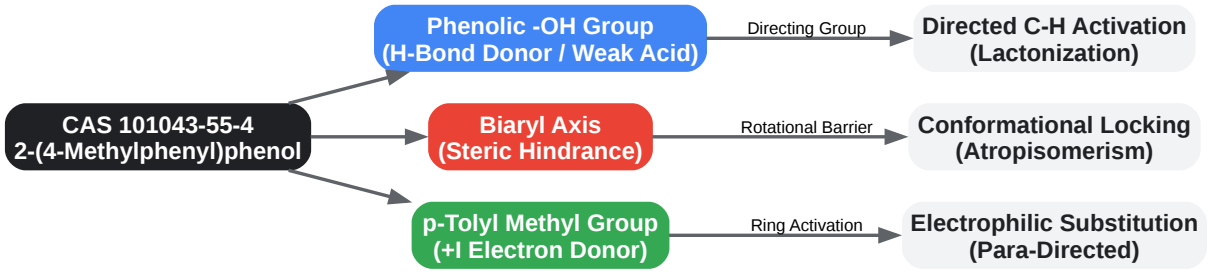

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Fig 1. Structure-property relationships driving the synthetic utility of CAS 101043-55-4.

Validated Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems. Every step includes the underlying causality and an in-process validation checkpoint.

Upstream Synthesis: Scale-Up Suzuki-Miyaura Coupling

CAS 101043-55-4 is typically synthesized via the cross-coupling of 2-bromophenol and 4-methylphenylboronic acid.

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- Mechanistic Rationale: The use of a biphasic solvent system is dictated by the physical properties of the substrates. The inorganic base must dissolve in water, while the highly lipophilic CAS 101043-55-4 product requires an organic phase (toluene) to prevent precipitation and product inhibition on the catalyst surface.

Step-by-Step Methodology:

- Reaction Setup: Charge an oven-dried, argon-flushed round-bottom flask with 2-bromophenol (1.0 equiv), 4-methylphenylboronic acid (1.2 equiv), and $Pd(PPh_3)_4$ (2 mol%).
- Solvent Addition: Add a degassed biphasic mixture of Toluene/H_2O/EtOH (2:1:1 v/v/v). Causality: Ethanol acts as a phase-transfer agent, bridging the lipophilic toluene layer and the aqueous base layer to facilitate mass transfer.
- Base Addition: Add K_2CO_3 (2.0 equiv) as a solid.
- Thermal Activation: Heat the mixture to 90 °C under vigorous stirring for 12 hours.
- Validation Checkpoint: Monitor the organic layer via TLC (Hexanes:EtOAc 4:1). The disappearance of the 2-bromophenol spot (visualized via UV 254 nm) validates the completion of the catalytic cycle.
- Workup & Isolation: Cool to room temperature. Crucial Step: Acidify the aqueous layer with 1M HCl to pH 3. Causality: The basic conditions generate the water-soluble phenoxide ion. Acidification protonates it back to the lipophilic phenol (CAS 101043-55-4), forcing it entirely into the toluene layer for quantitative extraction. Extract, dry over Na_2SO_4, and concentrate.

Downstream Functionalization: Palladium-Catalyzed Directed C-H Carbonylation

Because of its native -OH directing group, CAS 101043-55-4 is a prime candidate for directed C-H activation to synthesize dibenzopyranones (highly valuable scaffolds in medicinal chemistry) .

Step-by-Step Methodology:

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- Catalyst & Substrate Loading: In a Schlenk tube, combine CAS 101043-55-4 (1.0 equiv), $Pd(OAc)_2$ (5 mol%), and $Cu(OAc)_2$ (2.0 equiv).
- Solvent & Atmosphere: Add anhydrous DMF (0.2 M). Evacuate the tube and backfill with CO gas (1 atm) using a balloon. Causality: DMF provides the high dielectric constant required to stabilize the polar transition states of the C-H cleavage step.
- Thermal Activation: Stir at 110 °C for 16 hours.
- Validation Checkpoint: Analyze an aliquot via LC-MS. The emergence of a peak at m/z 211 $[M+H]^+$ confirms the successful insertion of carbon monoxide and subsequent lactonization.
- Workup: Dilute with EtOAc and wash extensively with 10% aqueous NH_4OH. Causality: The ammonia wash complexes and removes the bulk copper salts, preventing emulsion formation during phase separation.

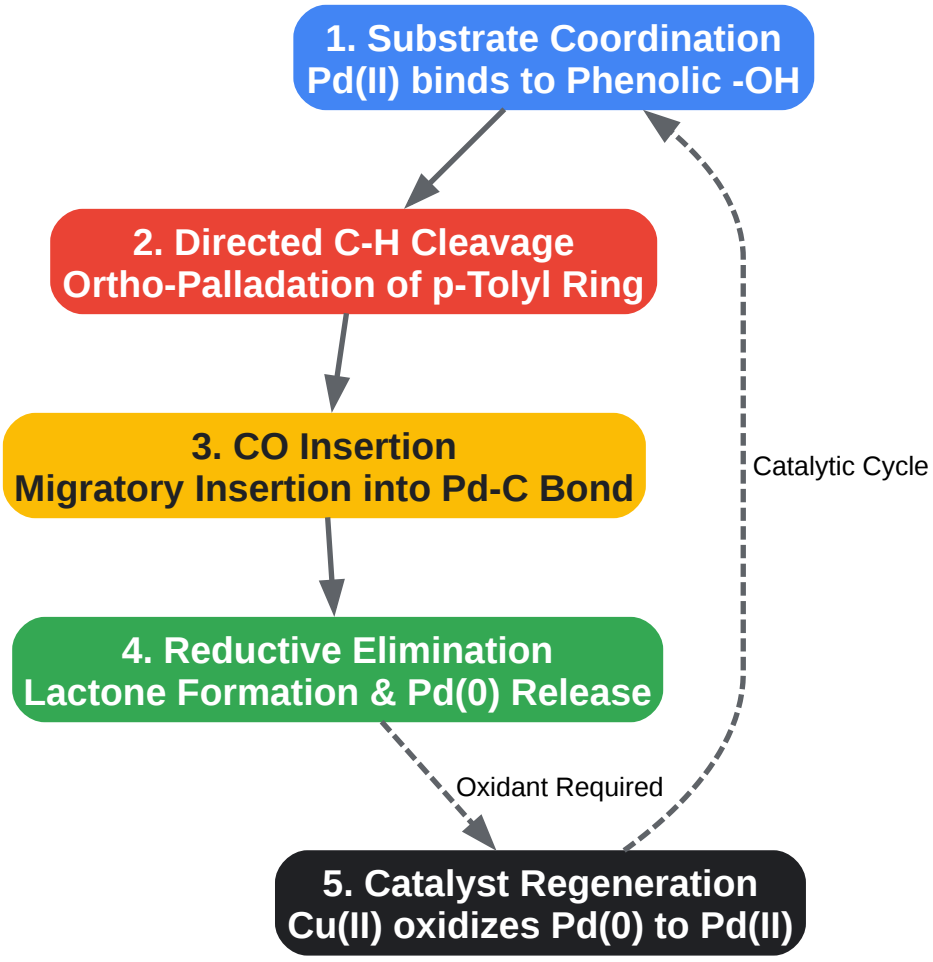

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Fig 2. Catalytic cycle of Pd-catalyzed C-H carbonylation of CAS 101043-55-4.

Reaction Optimization Matrix

To further demonstrate the causality of experimental choices, the following table summarizes the optimization parameters for the C-H carbonylation of CAS 101043-55-4.

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Entry	Catalyst	Oxidant	Solvent	Yield (%)	Causality / Observation
1	$Pd(OAc)_2$	None	DMF	0	Failure: Pd(0) precipitates as palladium black; cycle dies after one turnover.
2	$Pd(OAc)_2$	Ag_2CO_3	Toluene	35	Sub-optimal: Toluene's low polarity fails to stabilize the palladacycle intermediate.
3	$Pd(PPh_3)_4$	$Cu(OAc)_2$	DMF	12	Sub-optimal: Phosphine ligands outcompete the weak phenolic -OH for Pd coordination.
4	$Pd(OAc)_2$	$Cu(OAc)_2$	DMF	89	Optimal: Ligandless Pd(II) readily coordinates the -OH; DMF stabilizes the transition state.

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